

# Atmospheric Alkyl Nitrates: Key Characteristics

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## Compound Focus: Methyl nitrite

CAS No.: 624-91-9

Cat. No.: S574761

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Compound	Key Sources	Key Environmental Impacts & Characteristics	Global Burden (as Nitrogen)	Atmospheric Lifetime
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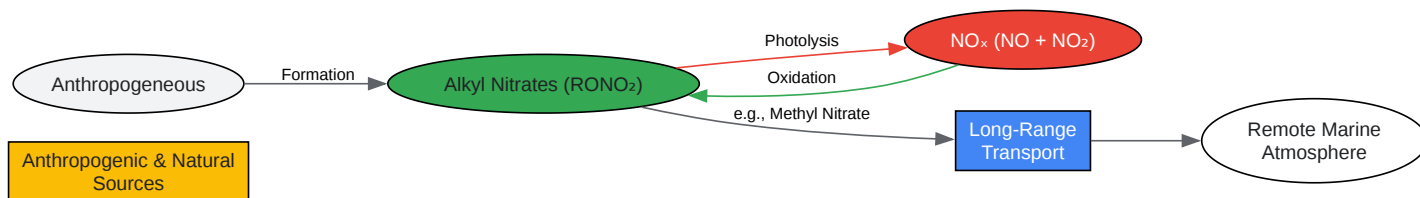
| **Methyl Nitrate** | - Natural production in the ocean [1].

- Pollution transport [1]. | - Dominant form of reactive nitrogen ( $\text{NO}_y$ ) in the Southern Ocean boundary layer [1].
- Acts as a reservoir, transporting  $\text{NO}_x$  to remote marine areas [1]. | 17 Gg N [1] | 26 days [1] | | **Ethyl Nitrate** | Anthropogenic and natural sources [1]. | Serves as a reservoir for nitrogen oxides ( $\text{NO}_x$ ) [1]. | 4 Gg N [1] | 14 days [1] | | **Propyl Nitrate** | Primarily anthropogenic, enhanced in continental boundary layers [1]. | - Limited long-range transport due to shorter lifetime [1].
- Acts as a reservoir for  $\text{NO}_x$  [1]. | 6 Gg N [1] | 8 days [1] |

## Formation Pathways and Atmospheric Role

While specific experimental protocols were not detailed, one study proposed a formation pathway for **methyl nitrite** ( $\text{CH}_3\text{ONO}$ ) from engine fuels, suggesting it could explain certain air pollution observations [2]. Alkyl nitrates like methyl nitrate ( $\text{CH}_3\text{ONO}_2$ ) are primarily formed in the atmosphere from the oxidation of volatile organic compounds (VOCs) in the presence of nitrogen oxides ( $\text{NO}_x$ ) [3] [1].

The diagram below illustrates the general atmospheric cycle of these compounds, highlighting their role as reservoirs and transporters of reactive nitrogen.



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## How to Proceed with Your Research

Given the scarcity of directly comparable data, I suggest the following approaches to gather the information you need:

- **Refine Your Search Terms:** The environmental impact of **methyl nitrite (CH<sub>3</sub>ONO)** itself is less documented than that of **alkyl nitrates (RONO<sub>2</sub>)**. Future searches should carefully distinguish between these related chemical families.
- **Consult Specialized Databases:** Use academic databases like Scopus, Web of Science, or ACS Publications with targeted queries. Terms like "**methyl nitrite** atmospheric lifetime," "alkyl nitrate environmental impact," and "RONO<sub>2</sub> tropospheric chemistry" may yield more technical data.
- **Analyze Primary Literature:** The most reliable experimental data and protocols will be found in the methods sections of original research articles. The studies cited here, particularly [3] and [1], can serve as entry points into this literature.

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## References

1. Methyl, Ethyl, and Propyl Nitrates: Global Distribution and ... [espo.nasa.gov]
2. Paradoxical ozone associations could be due to methyl ... [sciencedirect.com]
3. The impact of the chemical production of methyl nitrate ... [acp.copernicus.org]

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